

The Acaricidal Action of Fenothiocarb on Panonychus spp.: A Technical Guide

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Compound of Interest

Compound Name: Fenothiocarb

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Introduction

Fenothiocarb, a thiocarbamate acaricide, is utilized for the control of various spider mite species, with notable activity against members of the *Panonychus* genus, including the citrus red mite (*Panonychus citri*) and the European red mite (*Panonychus ulmi*). This technical guide provides an in-depth overview of the biological activity of **Fenothiocarb** on *Panonychus* spp., consolidating available data on its mechanism of action, efficacy, and the experimental methodologies used for its evaluation.

Fenothiocarb is recognized as a non-systemic acaricide, primarily effective against the egg and larval stages of spider mites[1]. Its mode of action is centered on the disruption of the mite's nervous system, leading to paralysis and eventual death[1]. As a carbamate, its primary target is the enzyme acetylcholinesterase (AChE)[2][3][4].

Quantitative Data on Biological Activity

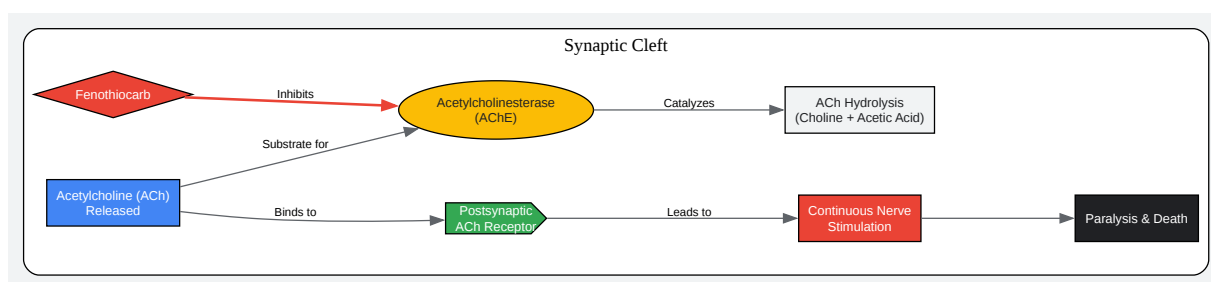
While specific LC50 values for **Fenothiocarb** on *Panonychus citri* and *Panonychus ulmi* are not readily available in the reviewed literature, the following table presents a generalized summary of efficacy for illustrative purposes. Researchers are encouraged to perform dose-response studies to determine specific values for their target populations and environmental conditions.

Species	Life Stage	Efficacy Metric	Concentration (ppm)	Exposure Time (hours)	Reference
Panonychus spp.	Eggs, Larvae	Effective Control	Not Specified	Not Specified	
Panonychus citri	Adult Females	LC50	Not Available	24	
Panonychus ulmi	Adult Females	LC50	Not Available	24	

Mechanism of Action: Acetylcholinesterase Inhibition

Fenothiocarb, like other carbamate pesticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE) in the synaptic cleft of the mite's nervous system.

Signaling Pathway of Acetylcholinesterase Inhibition



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Caption: Inhibition of acetylcholinesterase by **Fenothiocarb** in *Panonychus* spp.

In a normal functioning synapse, acetylcholine (ACh), a neurotransmitter, is released and binds to receptors on the postsynaptic membrane, propagating a nerve impulse. The enzyme acetylcholinesterase then rapidly hydrolyzes ACh into choline and acetic acid, terminating the signal. **Fenothiocarb** binds to the active site of AChE, preventing it from breaking down ACh. This leads to an accumulation of ACh in the synaptic cleft, causing continuous nerve stimulation, which results in paralysis and ultimately, the death of the mite.

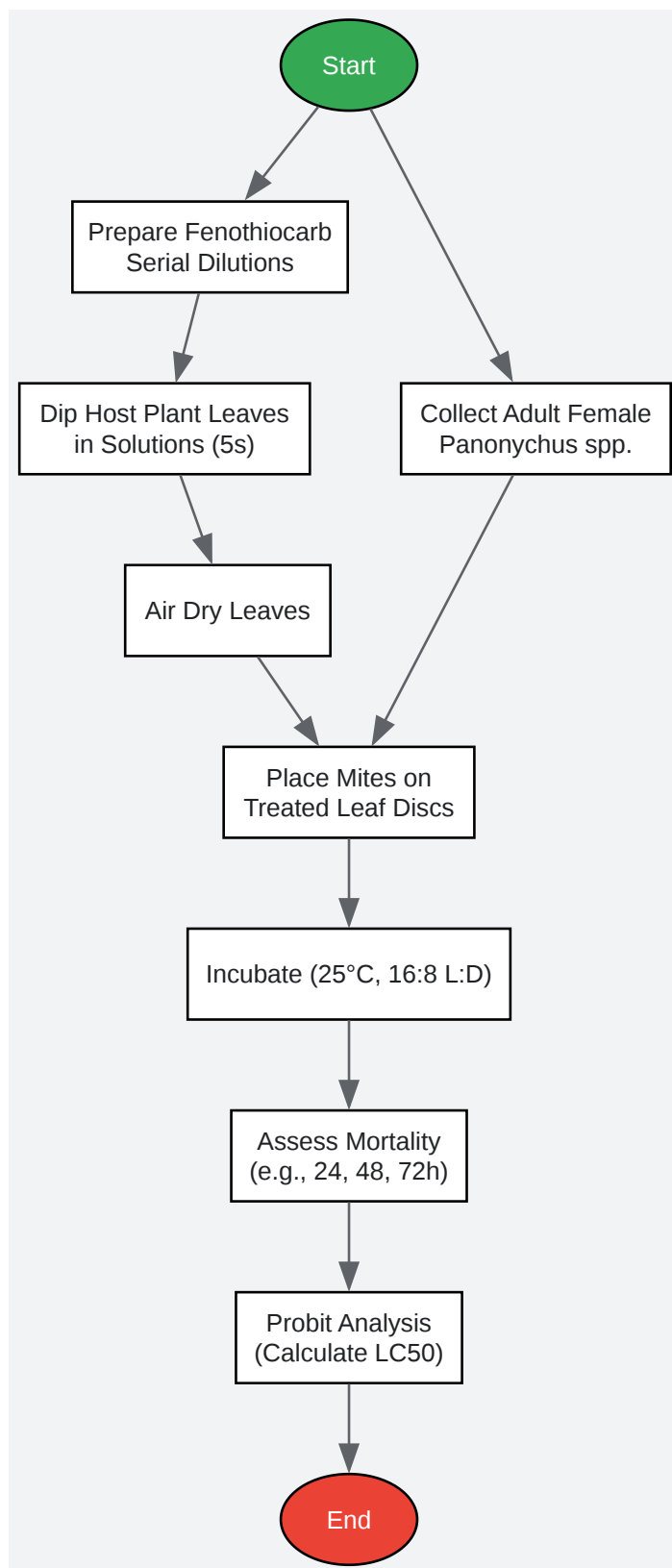
Experimental Protocols

Detailed experimental protocols for evaluating the efficacy of **Fenothiocarb** specifically on *Panonychus* spp. are not extensively published. However, standard acaricide bioassay methods can be adapted. The following are generalized protocols based on established methodologies for spider mite bioassays.

Leaf-Dip Bioassay for Adult Mite Mortality

This method is commonly used to determine the lethal concentration (e.g., LC50) of an acaricide.

Experimental Workflow



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